

Personal protective equipment for handling JNJ-42153605

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B608222

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Essential Safety and Handling Guide for JNJ-42153605

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **JNJ-42153605**. Adherence to these guidelines is essential for personnel safety and the maintenance of a secure laboratory environment. While a specific Safety Data Sheet (SDS) for **JNJ-42153605** was not located, the compound is a potent bioactive molecule and should be handled with the same precautions as a High Potency Active Pharmaceutical Ingredient (HPAPI). The following recommendations are based on guidelines for handling similar potent compounds.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE for handling **JNJ-42153605**.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn at all times. Gloves must be inspected before use and changed frequently, especially after direct contact with the compound.
Eye Protection	Safety glasses with side shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and airborne particles.
Respiratory Protection	Respirator	For handling powders or creating aerosols, a full-face respirator with appropriate cartridges should be used, especially if exposure limits are exceeded or irritation is experienced. ^[1] In a well-ventilated area or fume hood, a disposable N95 respirator may be sufficient for handling small quantities. ^[1]
Body Protection	Laboratory coat	A buttoned lab coat must be worn to protect skin and clothing. ^[1]

Operational and Disposal Plans

Safe handling of **JNJ-42153605** requires a controlled environment and strict adherence to procedural steps to minimize exposure risk.

Engineering Controls:

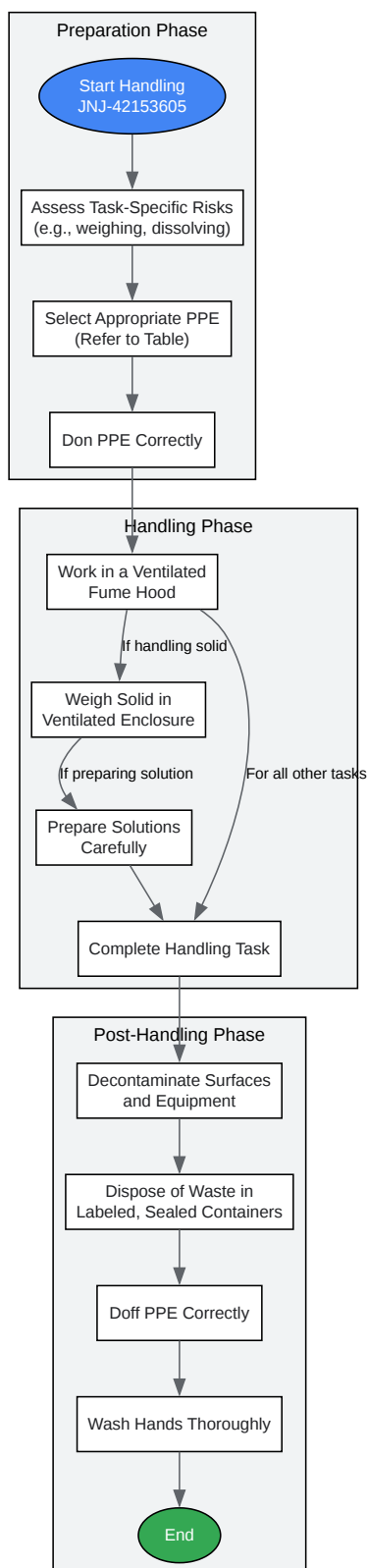
- Ventilation: All work with solid **JNJ-42153605** or concentrated solutions should be conducted in a certified chemical fume hood or other ventilated enclosure.
- Safety Stations: An accessible eye wash station and safety shower must be available in the immediate work area.[\[1\]](#)

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within the fume hood by lining it with absorbent, disposable material.
- Weighing: To prevent the generation of dust, weigh the solid compound in a ventilated balance enclosure.[\[1\]](#)
- Dissolving: When preparing solutions, slowly add the solvent to the solid to avoid splashing.[\[1\]](#)
- Post-Handling: After handling, thoroughly decontaminate all surfaces and equipment. Wash hands and any exposed skin immediately and thoroughly.[\[2\]](#)

Disposal Plan: Proper disposal of **JNJ-42153605** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Segregation and Disposal:
 - Solid Waste: Collect all solid waste, including unused compound and contaminated disposables (e.g., gloves, absorbent paper), in a clearly labeled, sealed container.[\[1\]](#)
 - Liquid Waste: Collect all solutions containing **JNJ-42153605** in a sealed, labeled waste container.
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.



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Caption: Workflow for the safe handling of **JNJ-42153605**.

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References

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